

Safe Disposal of DL-5-Hydroxylysine Hydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: *DL-5-Hydroxylysine hydrochloride*

Cat. No.: *B555914*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **DL-5-Hydroxylysine hydrochloride**, ensuring compliance with safety regulations and minimizing environmental impact.

DL-5-Hydroxylysine hydrochloride is a non-essential amino acid found primarily in collagen. [1] While its toxicological properties have not been fully investigated, it is categorized as a substance that may cause eye, skin, and respiratory tract irritation. [2] Therefore, cautious handling and disposal are imperative.

Essential Chemical Information

A summary of key quantitative data for **DL-5-Hydroxylysine hydrochloride** is presented below for easy reference.

Property	Value
CAS Number	13204-98-3
Molecular Formula	$C_6H_{14}N_2O_3 \cdot HCl$
Molecular Weight	198.65 g/mol
Appearance	White powder[2]
Melting Point	225 °C (decomposes)
Solubility	Soluble in PBS (pH 7.2) at ≥ 10 mg/ml[3]

Step-by-Step Disposal Protocol

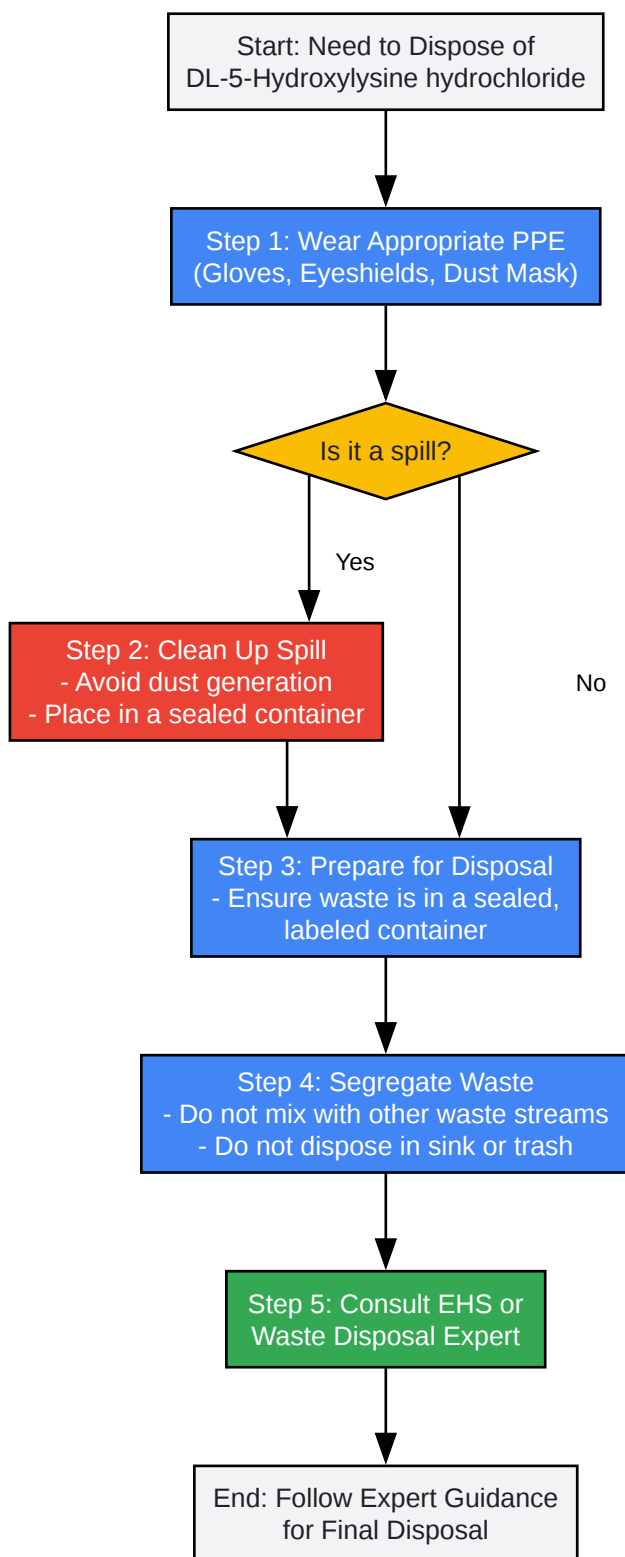
The following protocol outlines the recommended procedure for the disposal of **DL-5-Hydroxylysine hydrochloride**. This process is designed to be straightforward and to prioritize safety at every step.

- Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing appropriate PPE. This includes:
 - NIOSH-approved N95 dust mask[4]
 - Safety eyeshields[4]
 - Chemical-resistant gloves[4]
- Containment of Spills: In the event of a spill, immediately clean it up while observing all safety precautions.
 - Avoid generating dust.[2]
 - Sweep up or absorb the material.[2]
 - Place the spilled material into a suitable, clean, dry, and closed container labeled for disposal.[2]
- Preparation for Disposal:

- For unused or waste **DL-5-Hydroxylysine hydrochloride**, ensure it is in a securely closed container.[\[2\]](#)
- The container must be clearly and accurately labeled as "Waste **DL-5-Hydroxylysine hydrochloride**."
- Waste Stream Management:
 - Do not empty **DL-5-Hydroxylysine hydrochloride** into drains or dispose of it with general laboratory trash.[\[5\]](#)
 - This chemical waste should be segregated into categories that can be handled separately by your institution's waste management facility.[\[5\]](#)
- Consultation and Final Disposal:
 - The final and most critical step is to consult with your institution's Environmental Health and Safety (EHS) office or a designated local waste disposal expert.[\[5\]](#) They will provide specific instructions based on local, state, and federal regulations.
 - Handle contaminated packaging in the same manner as the substance itself.[\[5\]](#) Completely empty packages may be recycled if non-contaminated.[\[5\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **DL-5-Hydroxylysine hydrochloride**, from initial handling to final disposition.



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Caption: Disposal workflow for **DL-5-Hydroxylysine hydrochloride**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. caymanchem.com [caymanchem.com]
- 4. DL-5-Hydroxylysine 13204-98-3 [sigmaaldrich.com]
- 5. carlroth.com [carlroth.com]
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